

# An In-depth Technical Guide to 3,5-Diethynylpyridine

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## Compound of Interest

Compound Name: 3,5-Diethynylpyridine

Cat. No.: B1337693

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This guide provides essential information regarding the chemical properties of **3,5-diethynylpyridine**, tailored for researchers, scientists, and professionals in drug development.

## Core Compound Data

**3,5-Diethynylpyridine** is a chemical compound with the molecular formula C9H5N.[\[1\]](#) Its molecular weight is approximately 127.14 g/mol .[\[1\]](#)

## Quantitative Data Summary

The fundamental quantitative properties of **3,5-diethynylpyridine** are summarized in the table below for easy reference.

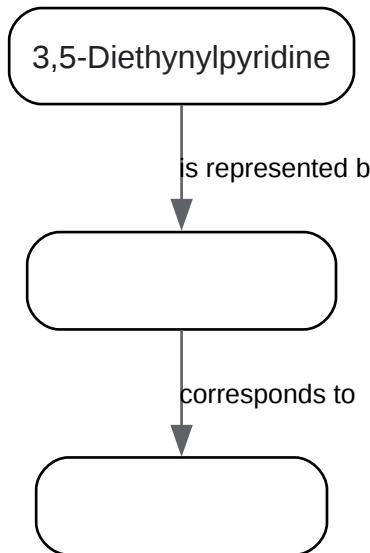
Property	Value
Molecular Formula	C9H5N
Molecular Weight	127.14 g/mol
Monoisotopic Mass	127.042199164 Da

Data sourced from PubChem.[\[1\]](#)

## Logical Relationship of Chemical Identifiers

The following diagram illustrates the logical connection between the common name of the compound, its molecular formula, and its corresponding molecular weight.

### Chemical Identity of 3,5-Diethynylpyridine



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### Chemical Identity of 3,5-Diethynylpyridine

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## References

- 1. 3,5-Diethynylpyridine | C9H5N | CID 12405415 - PubChem [pubchem.ncbi.nlm.nih.gov]
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